

An In-depth Technical Guide to 1-Myristoyl-3-chloropropanediol

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Compound of Interest

Compound Name: *1-Myristoyl-3-chloropropanediol*

Cat. No.: *B15546200*

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Abstract

1-Myristoyl-3-chloropropanediol is a fatty acid ester of 3-monochloropropane-1,2-diol (3-MCPD), a processing-induced chemical contaminant found in various foods.[1] Due to the toxicological concerns associated with 3-MCPD, including potential nephrotoxicity and male reproductive toxicity, the study of its esters is of significant interest.[2][3] This document provides a comprehensive overview of the chemical properties, synthesis, and analytical determination of **1-Myristoyl-3-chloropropanediol**. Furthermore, it delves into the toxicological implications of 3-MCPD esters, elucidating a key signaling pathway involved in their induced cellular damage.

Chemical and Physical Properties

1-Myristoyl-3-chloropropanediol, also known as 3-chloro-2-hydroxypropyl tetradecanoate, is a monoester of myristic acid and 3-chloro-1,2-propanediol.[4] Its chemical structure consists of a C14 fatty acid chain linked to the primary hydroxyl group of the 3-MCPD backbone. While some physicochemical properties have been reported, a specific melting point is not readily available in the literature.

Table 1: Physicochemical Properties of **1-Myristoyl-3-chloropropanediol**

Property	Value	Source(s)
IUPAC Name	3-chloro-2-hydroxypropyl tetradecanoate	[4]
Synonyms	Myristic acid, 3-chloro-2-hydroxypropyl ester	[4]
CAS Number	30557-03-0	[4][5]
Molecular Formula	C ₁₇ H ₃₃ ClO ₃	[4][5][6]
Molecular Weight	320.89 g/mol	[5]
Physical State	Solid	[4]
Solubility	Dichloromethane, Ethyl Acetate, Methanol	[6]
Purity	>98% (commercially available)	[4]
Storage	Freezer (-20°C) for long-term storage	[6][7]
Shipping Temperature	Room Temperature (for short-term)	[6][7]

Note: Melting point data for **1-Myristoyl-3-chloropropanediol** is not specified in the reviewed literature. Spectral data (NMR, IR, MS) for this specific compound is not readily available; however, data for related compounds such as the parent molecule 3-chloro-1,2-propanediol and other fatty acid esters can be found in the scientific literature for comparative purposes.

Experimental Protocols

Synthesis of 1-Myristoyl-3-chloropropanediol

A general enzymatic synthesis method for 3-MCPD monoesters of fatty acids can be adapted for the preparation of **1-Myristoyl-3-chloropropanediol**.[8]

Materials:

- Myristic acid

- 3-monochloropropane-1,2-diol (3-MCPD)
- Novozym 435 (immobilized lipase)
- Hexane
- Sodium hydroxide (NaOH) solution (95 g/L)
- Methanol
- Filter paper (#40)
- Rotary evaporator
- Mechanical vacuum pump

Procedure:

- Combine myristic acid and a molar excess of 3-MCPD in a reaction vessel.
- Add Novozym 435 enzyme to the mixture.
- Conduct the reaction at 50°C under vacuum (5 Torr) with vigorous agitation (450 rpm) for approximately 2 hours.
- After cooling to room temperature, add hexane to the reaction mixture to dissolve the product.
- Remove the enzyme by filtration through #40 filter paper.
- Transfer the filtrate to a separatory funnel and add NaOH solution to neutralize any unreacted fatty acids. Shake vigorously for 3 minutes.
- Allow the phases to separate and remove the lower aqueous (soap) phase.
- Wash the upper organic phase with warm water until the pH of the wash water is neutral. Use small amounts of methanol to break any emulsions that may form.

- Evaporate the hexane and any residual moisture using a rotary evaporator, followed by a mechanical vacuum pump to ensure complete removal of solvents.
- The resulting product is **1-Myristoyl-3-chloropropanediol**.

Analytical Determination by UPLC-MS/MS

The determination of 3-MCPD esters in complex matrices like oils and fats is typically performed using chromatographic techniques coupled with mass spectrometry. Both direct and indirect methods are employed. Indirect methods, which are more common for routine analysis, involve the cleavage of the ester bond to release free 3-MCPD, which is then derivatized and quantified.^{[9][10]} Direct methods aim to quantify the intact ester.^{[11][12]}

2.2.1. Indirect Analysis via Acidic Transesterification and GC-MS

This protocol is adapted from established methods for the analysis of total 3-MCPD esters.^[9] ^[10]

Sample Preparation and Transesterification:

- Weigh approximately 100 mg of the oil sample into a screw-capped tube.
- Dissolve the sample in 0.5 mL of tetrahydrofuran.
- Add a known amount of an internal standard (e.g., 3-MCPD-d5).
- Add 1.8 mL of methanolic sulfuric acid solution (1.8% v/v).
- Seal the tube and incubate in a water bath at 40°C for 16 hours to allow for transesterification.
- Stop the reaction by adding 0.5 mL of a saturated aqueous solution of sodium bicarbonate.
- Evaporate the organic solvents under a stream of nitrogen.
- Add 2 mL of a 20% ammonium sulfate solution and perform a liquid-liquid extraction with hexane (2 x 2 mL) to remove the fatty acid methyl esters.

Derivatization and GC-MS Analysis:

- To the remaining aqueous extract, add 250 µL of a derivatizing solution (1 g of phenylboronic acid in 4 mL of acetone:water, 19:1, v/v).
- Seal the tube, vortex, and heat at 90°C for 20 minutes.
- After cooling, extract the derivatized 3-MCPD with 2 mL of hexane.
- Analyze the hexane layer by Gas Chromatography-Mass Spectrometry (GC-MS).

GC-MS Parameters (Example):

- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm)
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Injector Temperature: 270°C
- Oven Program: Start at 85°C, ramp to 150°C at 6°C/min, then to 180°C at 12°C/min, and finally to 280°C at 25°C/min, hold for 7 minutes.
- MS Detector: Operated in Selected Ion Monitoring (SIM) mode.

2.2.2. Direct Analysis by UHPLC-MS/MS

This approach allows for the quantification of the intact **1-Myristoyl-3-chloropropanediol**.

Sample Preparation:

- Sample clean-up is typically required, often involving solid-phase extraction (SPE) to remove interfering lipids.[\[11\]](#)

UHPLC-MS/MS Parameters (Example):

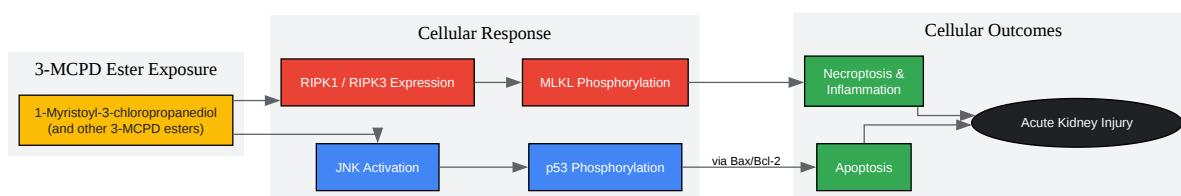
- Column: UPLC BEH-Phenol column (50 x 2.1 mm, 1.7 µm)
- Mobile Phase: A gradient of acetonitrile and water.

- Flow Rate: 0.2 mL/min
- MS Detector: Q Exactive Orbitrap LC-MS/MS with a Heated Electrospray Ionization (HESI) source operated in positive ion mode.[11]

Biological Activity and Signaling Pathways

The toxicity of **1-Myristoyl-3-chloropropanediol** is primarily attributed to the *in vivo* hydrolysis and release of 3-MCPD.[1] The kidney and male reproductive system are the main targets of 3-MCPD toxicity.[3] Studies on 3-MCPD esters have elucidated a signaling pathway involved in renal cell damage.[13]

3-MCPD esters have been shown to induce the expression of Receptor-Interacting Protein Kinase 1 (RIPK1) and Receptor-Interacting Protein Kinase 3 (RIPK3), leading to the phosphorylation of Mixed Lineage Kinase Domain-Like protein (MLKL).[13] This cascade activates necroptosis, a form of programmed cell death, and inflammation, resulting in acute kidney injury. Additionally, 3-MCPD esters can activate the JNK/p53 signaling pathway, which in turn affects the expression of Bax and Bcl-2, leading to tubular cell apoptosis.[13]



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Figure 1: Signaling pathway of 3-MCPD ester-induced nephrotoxicity.

Conclusion

1-Myristoyl-3-chloropropanediol serves as a representative molecule for the broader class of 3-MCPD fatty acid esters, which are of significant concern in food safety and toxicology. This

guide has provided a detailed overview of its chemical properties, methods for its synthesis and analysis, and insights into the molecular mechanisms underlying its toxicity. The provided experimental protocols and the elucidated signaling pathway offer a valuable resource for researchers in the fields of analytical chemistry, toxicology, and drug development who are investigating the effects of these widespread contaminants. Further research is warranted to fully understand the toxicokinetics and long-term health effects of individual 3-MCPD esters.

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